

# molecular structure and formula of L-Alanyl-L-Glutamine

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## Compound of Interest

Compound Name: *L-Alanyl-L-Glutamine*

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## L-Alanyl-L-Glutamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**L-Alanyl-L-Glutamine**, a dipeptide of L-alanine and L-glutamine, presents a significant advancement in cellular and clinical nutrition due to its enhanced stability and solubility over L-glutamine. This technical guide provides an in-depth overview of its molecular structure, physicochemical properties, and biological functions. Detailed experimental protocols for its synthesis, purification, and analysis are presented, alongside an exploration of its key roles in cellular signaling pathways, particularly the mTOR pathway and the maintenance of intestinal barrier integrity. This document aims to serve as a comprehensive resource for researchers and professionals in drug development and related scientific fields.

### Molecular Structure and Formula

**L-Alanyl-L-Glutamine**, scientifically known as (2S)-2-[[[(2S)-2-aminopropanoyl]amino]-5-amino-5-oxopentanoic acid, is a dipeptide formed from the amino acids L-alanine and L-glutamine.<sup>[1]</sup> Its structure provides enhanced stability in aqueous solutions compared to L-glutamine alone, which is prone to degradation into ammonia and pyroglutamic acid.<sup>[2][3]</sup>

Molecular Formula:  $C_8H_{15}N_3O_4$ <sup>[2][4][5][6][7]</sup>

Molecular Weight: 217.22 g/mol [1][5][6]

CAS Number: 39537-23-0[2][4][5]

IUPAC Name: (2S)-5-amino-2-[[[(2S)-2-aminopropanoyl]amino]-5-oxopentanoic acid[1]

SMILES: C--INVALID-LINK--N)C(=O)O">C@@HN[1][2]

## Physicochemical Properties

The physicochemical properties of **L-Alanyl-L-Glutamine** make it a superior alternative to L-glutamine for various applications, including cell culture media and parenteral nutrition.[2][8]

| Property            | Value  | Reference(s) |
|---------------------|--|--------------|
| Appearance          | White to off-white crystalline powder                                      | [5][9]       |
| Solubility in Water | Approximately 586 g/L at 25°C  | [2]          |
| Melting Point       | 230-232 °C   | [10]         |
| logP                | -4.54 (Extrapolated)   | [10]         |
| pKa                 | 3.12 ± 0.10 (Predicted)  | [9]          |
| Stability           | Stable to heat sterilization and in aqueous solutions at room temperature. | [2][5]       |

## Biological and Pharmacological Effects

**L-Alanyl-L-Glutamine** serves as an efficient delivery form of L-glutamine.[10] Upon cellular uptake, it is hydrolyzed by intracellular peptidases to release L-alanine and L-glutamine. This mechanism provides a sustained supply of L-glutamine, which is crucial for rapidly dividing cells.[3]

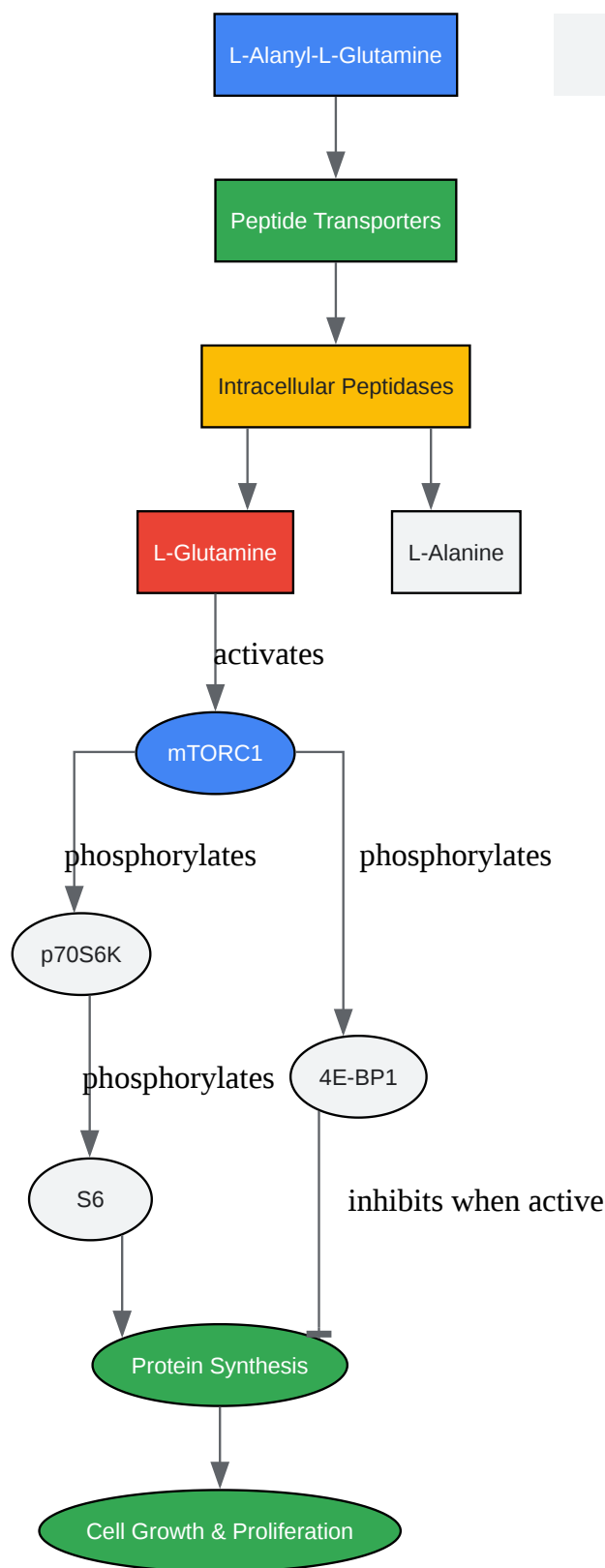
Key biological effects include:

- **Enhanced Gut Barrier Function:** **L-Alanyl-L-Glutamine** plays a critical role in maintaining the integrity of the intestinal mucosa, reducing intestinal permeability, and protecting against bacterial translocation.[\[5\]](#)[\[11\]](#)[\[12\]](#)
- **Immune System Support:** It serves as a fuel source for immune cells, thereby supporting overall immune function.[\[13\]](#)
- **Modulation of Cellular Signaling:** **L-Alanyl-L-Glutamine** has been shown to activate the mammalian target of rapamycin (mTOR) signaling pathway, which is central to cell growth, proliferation, and protein synthesis.[\[4\]](#)[\[9\]](#)
- **Antioxidant and Cytoprotective Properties:** It has demonstrated protective effects against oxidative stress and inflammation in various cell and animal models.[\[14\]](#)

## Signaling Pathways

### mTOR Signaling Pathway

**L-Alanyl-L-Glutamine**, by providing a sustained source of L-glutamine, activates the mTOR signaling pathway. This activation is crucial for protein synthesis and cell proliferation in various tissues, including the intestinal epithelium and skeletal muscle.[\[4\]](#)[\[9\]](#) The pathway involves the phosphorylation of downstream effectors such as p70S6K and 4E-BP1.[\[4\]](#)

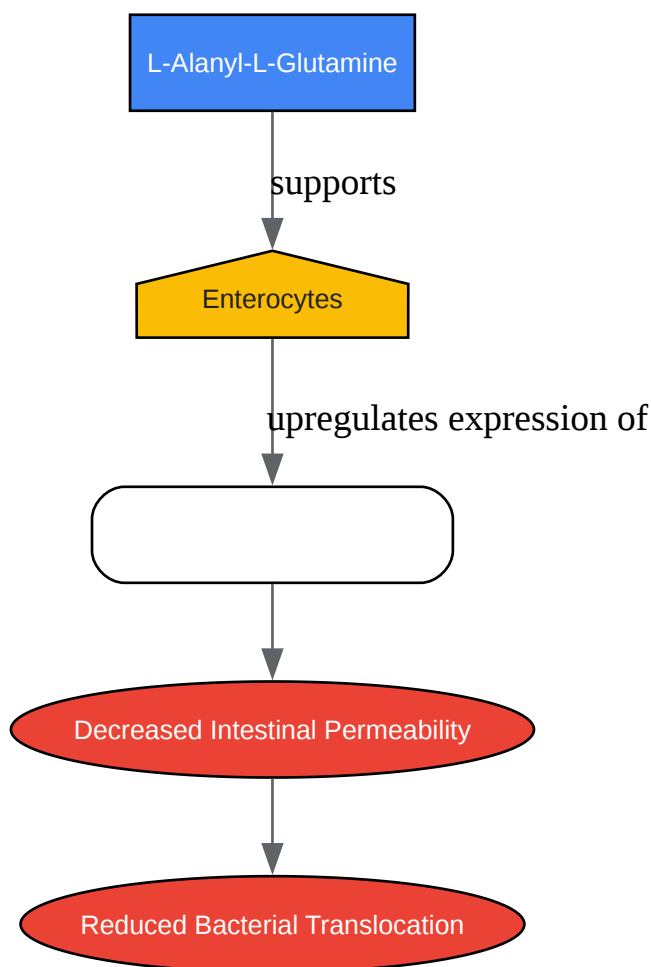


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Caption: **L-Alanyl-L-Glutamine** uptake and activation of the mTOR signaling pathway.

## Gut Barrier Function

**L-Alanyl-L-Glutamine** contributes to the maintenance of the intestinal barrier by influencing the expression and localization of tight junction proteins such as occludin, claudin-1, and ZO-1. [11] This helps to regulate intestinal permeability and prevent the passage of harmful substances from the gut lumen into the bloodstream.



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Caption: Role of **L-Alanyl-L-Glutamine** in enhancing intestinal barrier function.

## Experimental Protocols

### Synthesis of L-Alanyl-L-Glutamine

Several methods for the synthesis of **L-Alanyl-L-Glutamine** have been reported, including chemical and enzymatic approaches. A common chemical synthesis strategy is outlined below.

[15][16][17]

Workflow for Chemical Synthesis:



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Caption: General workflow for the chemical synthesis of **L-Alanyl-L-Glutamine**.

Detailed Protocol:

- **Condensation:** L-glutamine is dissolved in a biphasic solvent system of toluene and water. An inorganic base (e.g., NaOH) is added to adjust the pH to 9.5-10.5. The mixture is cooled to 0-5°C. A solution of D-alpha-chloropropionyl chloride in toluene is added dropwise while maintaining the pH and temperature.[16]
- **Isolation of Intermediate:** After the reaction, the toluene layer is separated. Sodium chloride is added to the aqueous layer to precipitate the intermediate, N(2)-D-alpha-chloropropionyl-L-glutamine, which is then filtered and dried.[16]
- **Ammonolysis:** The intermediate is treated with ammonia. The resulting solution is concentrated under reduced pressure.[16]
- **Crystallization and Purification:** The concentrated solution is transferred to a crystallizer, and methanol or ethanol is added to induce crystallization. The crude product is filtered and dried. Further purification can be achieved by recrystallization.[16][18][19]

## Analytical Methods

### 5.2.1. High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used method for the quantification and purity assessment of **L-Alanyl-L-Glutamine**. [1][20]

| Parameter    | Description   | Reference(s)  |
|--------------|---|---|
| Column       | Chiralpak QN-AX or Gemini C18 stationary phase.   | <a href="#">[1]</a>   |
| Mobile Phase | Gradient elution is often employed. A common system involves a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).                         | <a href="#">[1]</a>   |
| Detection    | UV detection at a specific wavelength (e.g., 215 nm) or fluorescence detection after derivatization. Tandem mass spectrometry (MS/MS) can be used for higher sensitivity and specificity. | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> |
| Temperature  | Column temperature is typically controlled (e.g., 40°C).  | <a href="#">[8]</a>   |

### 5.2.2. Ultra-Performance Liquid Chromatography (UPLC)

UPLC offers a more rapid and sensitive analysis compared to conventional HPLC.[\[8\]](#)

| Parameter    | Description  | Reference(s) |
|--------------|--|--------------|
| Column       | Amino-bonded silica gel column, packed with octadecylsilane (e.g., 2.1 mm × 100 mm, 1.7 μm). | [8]          |
| Mobile Phase | A mixture of acetonitrile and 0.05 M phosphate buffer (pH 4) in a ratio of 70:30 (v/v).      | [8]          |
| Flow Rate    | 0.25 ml/min.   | [8]          |
| Detection    | UV detection at 215 nm.  | [8]          |
| Temperature  | 40°C.  | [8]          |

### 5.2.3. Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

Mass spectrometry is used for the identification of **L-Alanyl-L-Glutamine** and its impurities.[1][6][10] NMR spectroscopy (<sup>1</sup>H NMR and <sup>13</sup>C NMR) is employed for structural elucidation and purity confirmation.[2][21][22]

## Conclusion

**L-Alanyl-L-Glutamine** is a dipeptide with significant advantages over L-glutamine in terms of stability and solubility. Its well-characterized molecular structure and physicochemical properties, combined with its beneficial biological effects on gut health, immune function, and cellular metabolism, make it a valuable compound for research, clinical nutrition, and drug development. The detailed experimental protocols and an understanding of its role in key signaling pathways provided in this guide offer a solid foundation for its application and further investigation.

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